

Technical Safety & Handling Guide: 4-(Chloromethyl)-6,7-dihydroxy-2-benzopyrone

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Compound of Interest

Compound Name: 4-(Chloromethyl)-6,7-dihydroxy-2-benzopyrone

CAS No.: 85029-91-0

Cat. No.: B1352344

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This document provides a comprehensive technical guide to the safe handling, storage, and disposal of **4-(Chloromethyl)-6,7-dihydroxy-2-benzopyrone** (CAS No. 85029-91-0).

Designed for researchers, chemists, and drug development professionals, this guide moves beyond a standard Safety Data Sheet (SDS) by synthesizing data from structurally related compounds to offer a robust safety framework. The core of this analysis rests on a chemical structure-activity relationship approach, explaining the causality behind the recommended safety protocols.

Chemical Identity and Physicochemical Profile

4-(Chloromethyl)-6,7-dihydroxy-2-benzopyrone belongs to the benzopyrone (coumarin) class of compounds.^{[1][2]} The coumarin scaffold is a common motif in biologically active molecules and synthetic precursors.^{[3][4]} The addition of dihydroxy and, most critically, a chloromethyl group, dictates its specific reactivity and hazard profile.

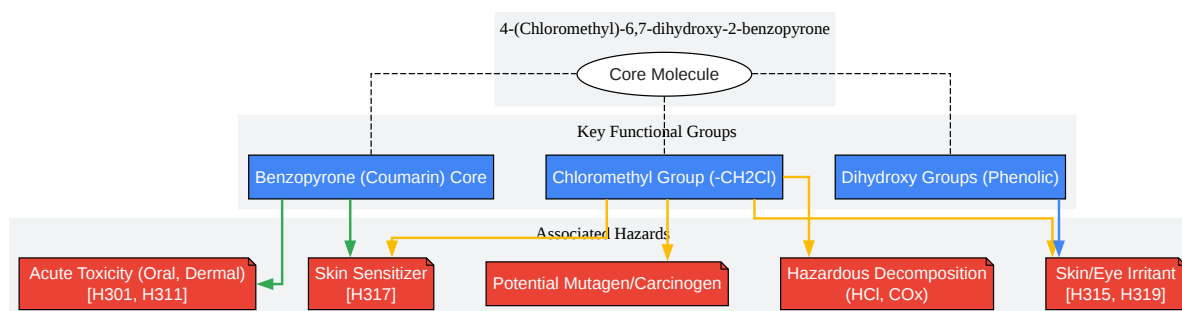
Chemical Structure:

Caption: Chemical structure of **4-(Chloromethyl)-6,7-dihydroxy-2-benzopyrone**.

Property	Value	Source
IUPAC Name	4-(chloromethyl)-6,7-dihydroxy-2H-chromen-2-one	PubChem
CAS Number	85029-91-0	[5]
Molecular Formula	C10H7ClO4	[6]
Molecular Weight	226.61 g/mol	[6]
Physical Form	Solid (predicted)	-
Solubility	Data not available. Likely soluble in DMSO, DMF, and alcohols.	-

Hazard Identification and Toxicological Profile

A formal, verified SDS for this specific compound is not readily available. Therefore, a hazard assessment must be inferred from its constituent functional groups. This approach is critical for handling novel or sparsely documented research chemicals.



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Caption: Hazard contribution by functional group.

- Benzopyrone (Coumarin) Core: The parent compound, coumarin, is classified as toxic if swallowed or in contact with skin (Acute Toxicity, Category 3) and may cause an allergic skin reaction (Skin Sensitization, Category 1).[7] It is reasonable to assume this core contributes a baseline level of toxicity and sensitizing potential to the derivative.
- Chloromethyl Group (-CH₂Cl): This is the most significant contributor to the compound's hazard profile. Alkylating agents like chloromethylated compounds are frequently reactive. The C-Cl bond is susceptible to nucleophilic attack, allowing the molecule to covalently modify biological macromolecules. This reactivity underpins several hazards:
 - Irritation and Burns: Similar compounds can cause severe skin burns and eye damage.
 - Sensitization: They are often potent skin sensitizers.
 - Toxicity: The reactivity often translates to high acute toxicity via all routes of exposure.

- Long-Term Effects: Alkylating agents are often investigated for mutagenic and carcinogenic potential.
- Dihydroxy Groups (Phenolic): Phenolic groups can cause skin and eye irritation.[8] They can also influence the compound's metabolic profile and reactivity.

Inferred GHS Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed.[7]
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin.[7]
Skin Corrosion/Irritation	Category 1B/2	H314/H315: Causes severe skin burns and eye damage / Causes skin irritation.
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage.
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction.[7]

Experimental Protocols: Safe Handling and PPE

Given the inferred high toxicity and sensitizing potential, all work must be conducted with stringent safety measures. The causality is clear: preventing any direct contact (dermal, ocular, inhalation) is paramount due to the compound's likely reactivity with biological tissues.

3.1. Engineering Controls

- Primary Control: All manipulations of this compound, including weighing, dissolving, and transferring, MUST be performed inside a certified chemical fume hood. This is non-negotiable to prevent inhalation of fine particulates or aerosols.
- Ventilation: General laboratory ventilation should be maintained to dilute any fugitive emissions.[8]

3.2. Personal Protective Equipment (PPE) Protocol

This protocol is a self-validating system; each step is designed to protect the user from the specific hazards identified in Section 2.

- Hand Protection:
 - Action: Wear nitrile gloves (minimum thickness 0.11 mm). Always inspect gloves for tears or punctures before use.
 - Causality: Prevents dermal absorption, which is an expected route of acute toxicity.^[7]
 - Validation: Change gloves immediately if contact with the compound is suspected. Do not reuse gloves. Wash hands thoroughly after removing gloves.^[9]
- Eye and Face Protection:
 - Action: Wear ANSI Z87.1-compliant safety glasses with side shields at a minimum. When handling larger quantities or if there is a splash risk, use chemical splash goggles.
 - Causality: Protects against accidental splashes that could cause serious, irreversible eye damage due to the irritant nature of the phenolic groups and the reactive chloromethyl group.
 - Validation: Ensure a snug fit. An eyewash station must be immediately accessible.
- Skin and Body Protection:
 - Action: Wear a flame-resistant lab coat, fully buttoned. Ensure legs and feet are covered with long pants and closed-toe shoes.
 - Causality: Prevents accidental skin contact on arms or clothing contamination.
 - Validation: Remove any contaminated clothing immediately and wash before reuse.

Emergency Procedures

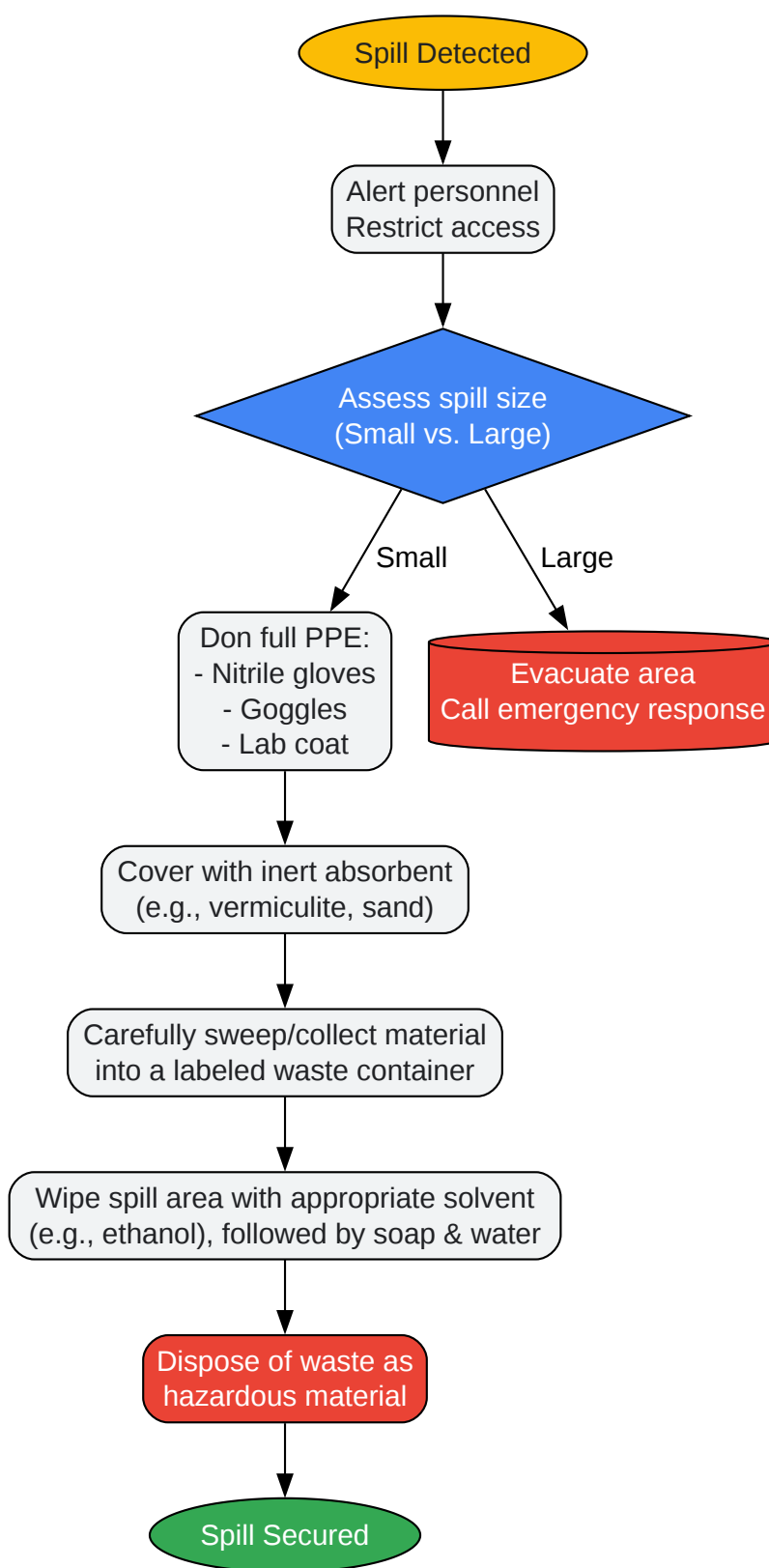
Rapid and correct response to an exposure or spill is critical.

4.1. First-Aid Measures

Exposure Route	Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Skin Contact	Immediately remove all contaminated clothing. [7] Rinse skin with copious amounts of water for at least 15 minutes.[7] Call a physician immediately.[7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water.[7] Never give anything by mouth to an unconscious person. Seek immediate medical attention.[7]

4.2. Accidental Release Measures

The following workflow ensures a systematic and safe response to a spill.



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Caption: Workflow for responding to an accidental spill.

Storage and Disposal

- **Storage Conditions:** Store in a tightly sealed container in a cool, dry, and well-ventilated area. Keep locked up or in an area accessible only to qualified or authorized persons. The chemical stability under ambient conditions is likely good, but protection from moisture is advisable due to the reactive chloromethyl group.
- **Incompatibilities:** Avoid strong oxidizing agents and strong bases. Bases could deprotonate the phenolic hydroxyls or react with the lactone and chloromethyl groups.
- **Disposal:** This material must be disposed of as hazardous waste. Do not allow it to enter drains or waterways. All waste, including contaminated gloves and absorbent materials, must be placed in a labeled, sealed container for disposal by a licensed professional waste disposal service.

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